

An In-depth Technical Guide to the Alteration of Olivine: Serpentinization and Iddingitization

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Compound of Interest

Compound Name: Olivin

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This technical guide provides a comprehensive overview of the two primary alteration pathways of **olivine**: serpentinization and iddingitization. It delves into the geochemical reactions, controlling factors, mineralogical transformations, and experimental methodologies associated with these processes. All quantitative data is summarized in structured tables for comparative analysis, and key processes are visualized through diagrams generated using the DOT language.

Introduction: The Susceptibility of Olivine to Alteration

Olivine, a magnesium iron silicate with the general formula $(\text{Mg,Fe})_2\text{SiO}_4$, is a primary constituent of the Earth's upper mantle and a common mineral in mafic and ultramafic igneous rocks.^[1] Despite its stability at high temperatures and pressures, **olivine** is highly susceptible to alteration in the presence of aqueous fluids at lower temperatures, leading to significant changes in the mineralogy, chemistry, and physical properties of the host rock.^[1] This guide focuses on two contrasting alteration processes: serpentinization, which occurs under reducing to moderately oxidizing conditions, and iddingitization, which is characteristic of highly oxidizing environments.

Serpentinization: The Hydration and Metamorphic Transformation of Olivine

Serpentinization is a widespread geological process involving the hydration and metamorphic transformation of **olivine**-rich rocks into serpentinite, a rock predominantly composed of serpentine group minerals.[2][3] This process is a form of low-temperature metamorphism, typically occurring between 0 and ~600 °C.[2]

Geochemical Reactions and Mineralogical Changes

The fundamental reaction in serpentinization involves the interaction of **olivine** with water to form serpentine minerals, primarily lizardite, chrysotile, and antigorite, along with brucite and magnetite.[2][4] The overall process is highly exothermic, releasing significant heat that can drive hydrothermal systems.[2] A substantial volume increase of 30-40% and a decrease in density from approximately 3.3 to 2.5 g/cm³ are also characteristic of serpentinization.[2]

Key chemical reactions involved in the serpentinization of forsterite (the magnesium end-member of **olivine**) are:

- Formation of Serpentine and Brucite: $2\text{Mg}_2\text{SiO}_4$ (Forsterite) + $3\text{H}_2\text{O} \rightarrow \text{Mg}_3\text{Si}_2\text{O}_5(\text{OH})_4$ (Serpentine) + $\text{Mg}(\text{OH})_2$ (Brucite)[1][5]
- Formation of Serpentine from **Olivine** and Pyroxene: Mg_2SiO_4 (**Olivine**) + MgSiO_3 (Enstatite) + $2\text{H}_2\text{O} \rightarrow \text{Mg}_3\text{Si}_2\text{O}_5(\text{OH})_4$ (Serpentine)[1]

When iron is present in the **olivine** (as is typical), it is often oxidized during serpentinization, leading to the formation of magnetite (Fe_3O_4) and the production of molecular hydrogen (H_2).[1][6]

- Oxidation of Iron and Hydrogen Production: $3\text{Fe}_2\text{SiO}_4$ (Fayalite) + $2\text{H}_2\text{O} \rightarrow 2\text{Fe}_3\text{O}_4$ (Magnetite) + 3SiO_2 + 2H_2 [7]

The production of hydrogen creates a highly reducing environment, which can lead to the formation of native metals like awaruite (Ni_3Fe) and the abiotic synthesis of hydrocarbons such as methane.[6]

Factors Controlling Serpentinization

Several factors influence the rate and extent of serpentinization:

- **Temperature:** Experimental studies show that serpentinization rates are temperature-dependent, with the fastest rates observed around 250-300 °C.[\[8\]](#)[\[9\]](#)
- **Fluid Composition:** The salinity and chemical composition of the interacting fluid play a crucial role. Increased salinity and high concentrations of dissolved Mg^{2+} and CO_2 can significantly decrease serpentinization rates.[\[8\]](#)[\[10\]](#)
- **Reactive Surface Area:** The kinetics of serpentinization are strongly dependent on the grain size of the **olivine**, with smaller grain sizes leading to faster reaction rates due to a larger reactive surface area.[\[11\]](#)
- **Pressure:** Higher pressures can increase the rate of serpentinization.[\[10\]](#)

Quantitative Data from Experimental Studies

The following tables summarize quantitative data from various experimental studies on the serpentinization of **olivine**.

Parameter	Value	Experimental Conditions	Reference
Optimal Temperature for Serpentinization	250 - 300 °C	Varied experimental setups	[8] [9]
Pressure Range	Ambient to >20 kbar	Hydrothermal experiments	[10] [11]
Volume Increase	30 - 40%	General observation	[2]
Density Change	From 3.3 to 2.5 g/cm ³	General observation	[2]
Heat Released	Up to 40 kJ/mol of water	Exothermic reaction	[2]

Starting Material	Temperature (°C)	Pressure (bars)	Fluid Composition	Duration	Key Findings	Reference
San Carlos Olivine (Fo ₉₁)	250 - 350	500	Pure H ₂ O, NaCl solutions	Up to 514 days	Reaction kinetics are inversely proportional to grain size. Lizardite forms from larger grains, chrysotile from smaller grains.	[12]
Synthetic Forsterite	200 - 325	Not specified	Not specified	200 hours	Over 40% of olivine transformed to chrysotile and brucite. Maximum reaction rate around 260 °C.	[5]
San Carlos Olivine	100 - 350	Not specified	H ₂ O-MgCl ₂ -NaCl, H ₂ O-NaCl, H ₂ O-MgCl ₂	Not specified	Fastest rates at 250 °C with seawater-like fluid. Rates decrease	[8]

with
increasing
salinity and
 Mg^{2+}
concentration.

Reaction
rate
significantly slower in
rock cores
compared
to [\[13\]](#)
powdered
samples,
controlled
by grain-
boundary
transport.

Dunite
Cores

300

2500

$H_2^{18}O$
water

Up to 2
months

Olivine and
Peridotite

400 - 500

3 - 20 kbar

Not
specified

9 - 38 days

Pressure
significantly increases
serpentinization rates.
Peridotite
serpentinizes faster
than pure
olivine. [\[10\]](#)

Experimental Protocols

- Starting Material: Natural San Carlos **olivine** (FO_{91}) crushed and sieved to various grain sizes (1-150 μm).
- Reaction Vessels: Gold capsules placed in externally heated pressure vessels.

- Fluid: Distilled water or NaCl solutions.
- Temperature and Pressure: Experiments were conducted at temperatures between 250 °C and 350 °C and a constant pressure of 500 bars.
- Procedure:
 - A known mass of **olivine** powder and fluid were sealed in a gold capsule.
 - The capsule was placed in a pressure vessel and brought to the target temperature and pressure.
 - The experiment was run for a specific duration (up to 514 days).
 - The reaction progress was monitored by measuring the amount of magnetite produced using time-resolved magnetic measurements.
 - Solid run products were analyzed using X-ray diffraction (XRD), scanning electron microscopy (SEM), and transmission electron microscopy (TEM) to identify the mineral phases and observe textures.
- Method: Synthetic fluid inclusions in **olivine** were used as micro-reactors.
- Starting Material: Mg-rich **olivine**.
- Fluid Compositions: H₂O-MgCl₂-NaCl, H₂O-NaCl, H₂O-MgCl₂ with varying salinities.
- Temperature: 100 °C to 350 °C.
- Procedure:
 - Synthetic fluid inclusions with known fluid compositions were created within **olivine** crystals.
 - The **olivine** samples with inclusions were heated to the desired reaction temperature.
 - The progress of serpentinization within the inclusions was monitored petrographically.

- The change in fluid salinity within the inclusions, due to water consumption by the reaction, was used as a proxy for reaction progress.
- The solid reaction products (serpentine, brucite, magnetite) were identified using Raman spectroscopy.

Iddingitization: The Oxidative Alteration of Olivine

Iddingitization is an alteration process that transforms **olivine** into a fine-grained, reddish-brown material known as iddingsite. Unlike serpentinization, iddingitization occurs under highly oxidizing conditions and is common in extrusive and subvolcanic rocks.^{[2][14]} Iddingsite is not a single mineral but a complex mixture of minerals, primarily goethite, hematite, smectite clays (like saponite), and ferrihydrite.^{[12][15]}

Geochemical Reactions and Mineralogical Changes

The formation of iddingsite from **olivine** involves the oxidation of ferrous iron (Fe^{2+}) to ferric iron (Fe^{3+}) and the hydration of the mineral. This process is often accompanied by the loss of magnesium (Mg) and silicon (Si) and the addition of aluminum (Al) and water (H_2O).^{[2][15]} The alteration typically starts along the rims and fractures of **olivine** crystals.^[16]

The chemical formula for iddingsite is not definitive due to its variable composition, but an approximation is $\text{MgO} \cdot \text{Fe}_2\text{O}_3 \cdot 3\text{SiO}_2 \cdot 4\text{H}_2\text{O}$.^[12] The alteration process involves the breakdown of the **olivine** structure and the topotactic or epitactic growth of new minerals like goethite on the **olivine** host.^[7]

Factors Controlling Iddingitization

The key factors that promote the formation of iddingsite are:

- Oxidizing Environment: A high oxygen fugacity is essential for the oxidation of Fe^{2+} to Fe^{3+} .^{[2][14]}
- Presence of Water/Water Vapor: Hydration is a key component of the alteration process.^[17]
- Temperature: Iddingitization occurs at intermediate temperatures, typically during the final cooling stages of lava flows (deuteric alteration) or through subsequent weathering.^{[2][14]}

- Fluid Composition: The presence of other elements in the fluid, such as aluminum, can influence the composition of the resulting clay minerals.[\[18\]](#)

Quantitative Data on Iddingsite Formation

Quantitative experimental data on the synthesis of iddingsite from **olivine** is limited in the scientific literature. The data presented here is primarily derived from the analysis of natural iddingsite samples.

Parameter	Value/Observation	Source	Reference
Typical Mineral Composition	Goethite, Hematite, Smectite (Saponite), Ferrihydrite	Analysis of natural samples	[12] [15]
Chemical Changes	Decrease in MgO and SiO ₂ ; Increase in Fe ₂ O ₃ , Al ₂ O ₃ , and H ₂ O	Analysis of natural samples	[2] [15]
Approximate End-Product Composition	SiO ₂ : ~16%, Al ₂ O ₃ : ~8%, Fe ₂ O ₃ : ~62%, H ₂ O: ~14%	Calculation from natural samples	[12]

Experimental Protocols

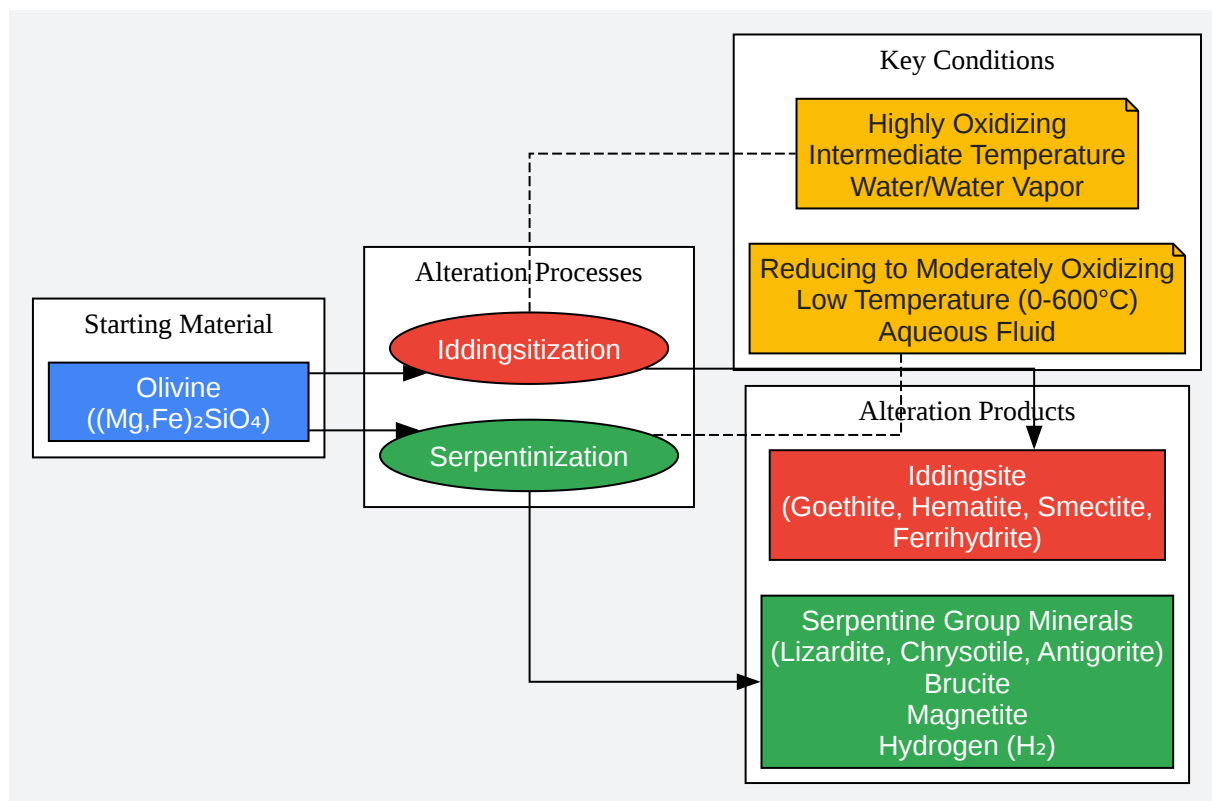
Detailed experimental protocols for the controlled synthesis of iddingsite from **olivine** are not as well-established as those for serpentinization. However, studies on the oxidation of **olivine** provide insights into parts of the iddingsitization process.

- Starting Material: **Olivine** crystals.
- Apparatus: Box furnace.
- Conditions: Samples were heated in air at 600 °C and 900 °C for durations ranging from 12 hours to 26 days.
- Procedure:

- **Olivine** crystals were placed in the furnace at the desired temperature.
- Samples were removed at various time intervals.
- The mineralogical and magnetic properties of the oxidized samples were analyzed.
- Observations: At 900 °C, a ferromagnetic signature (indicative of magnetite/hematite formation) was observed after only 12 minutes. At 600 °C, significant alteration and Fe-oxide formation were observed after 125 hours. This experiment focuses on the oxidation aspect of iddingsitization but does not include the hydration component necessary to form the full iddingsite assemblage.

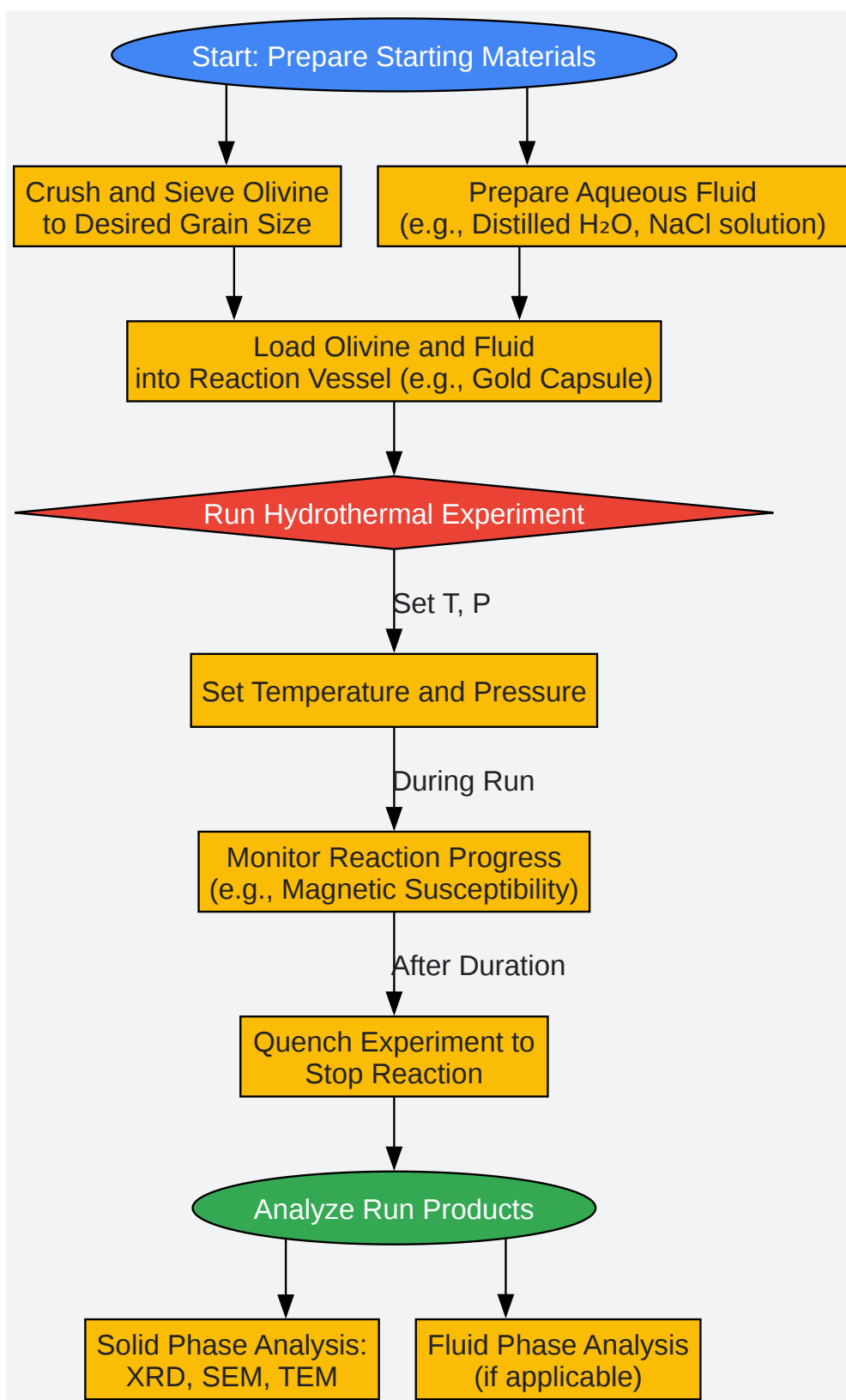
Visualizing the Alteration Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical relationships in **olivine** alteration and a typical experimental workflow.



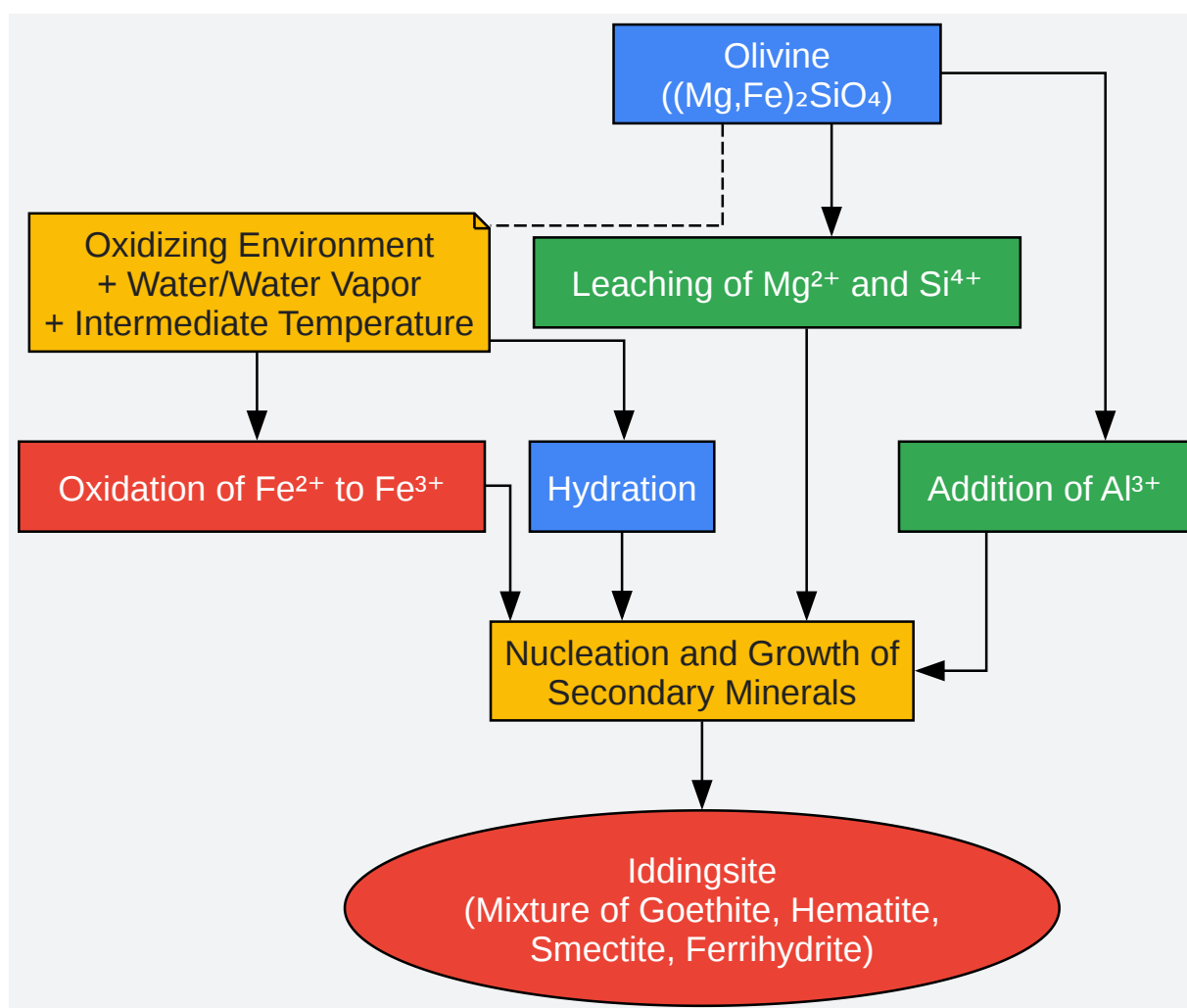
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Caption: **Olivine** alteration pathways to serpentine and iddingsite.



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Caption: Experimental workflow for **olivine** serpentinization.



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Caption: Conceptual process of iddingsitization.

Conclusion

The alteration of **olivine** through serpentinization and iddingsitization represents fundamental geological processes with significant implications for the petrology, geochemistry, and physical properties of the Earth's crust and mantle. Serpentinization, a hydration and reduction process, leads to the formation of serpentine minerals, brucite, and magnetite, and is a significant source of abiotic hydrogen. In contrast, iddingsitization, an oxidation and hydration process, results in a complex mixture of iron oxides and clay minerals. While the experimental parameters and kinetics of serpentinization are relatively well-constrained, further research is needed to fully elucidate the experimental conditions and reaction pathways for the formation

of iddingsite. This guide provides a foundational understanding of these two critical alteration processes for researchers and scientists across various disciplines.

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